

An In-depth Technical Guide to the Solubility of Octylamine in Various Solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Octylamine

Cat. No.: B049996

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **octylamine** in a range of common laboratory solvents. Understanding the solubility characteristics of **octylamine**, a primary aliphatic amine, is crucial for its application in chemical synthesis, formulation development, and various research applications. This document compiles available quantitative and qualitative solubility data, details experimental protocols for solubility determination, and presents a logical workflow for solubility assessment.

Core Principles of Octylamine Solubility

The solubility of **octylamine** is primarily dictated by its molecular structure, which consists of a long, nonpolar octyl chain (C₈H₁₇) and a polar primary amine group (-NH₂). This amphiphilic nature governs its miscibility with different types of solvents based on the principle of "like dissolves like."

- In nonpolar solvents: The hydrophobic octyl chain interacts favorably with nonpolar solvent molecules through van der Waals forces, leading to good solubility.
- In polar protic solvents: The polar amine group can form hydrogen bonds with protic solvents like water and alcohols. However, the long, nonpolar alkyl chain can disrupt the hydrogen-bonding network of the solvent, limiting solubility, particularly in highly polar solvents like water.

- In polar aprotic solvents: The polarity of the amine group allows for dipole-dipole interactions with polar aprotic solvents.

Quantitative and Qualitative Solubility Data

The following tables summarize the available solubility data for **octylamine** in various solvents. Due to a lack of extensive published quantitative data for many organic solvents, qualitative descriptions are also provided.

Table 1: Solubility of **Octylamine** in Water

Solvent	Formula	Type	Solubility	Temperature (°C)
Water	H ₂ O	Polar Protic	0.2 g/L[1][2][3]	25
Water	H ₂ O	Polar Protic	0.32 g/L[2][4][5] [6][7]	Not Specified

Octylamine is generally described as insoluble or slightly soluble in water[1][4][8][9][10].

Table 2: Solubility of **Octylamine** in Organic Solvents

Solvent	Formula	Type	Qualitative Solubility
Ethanol	C ₂ H ₅ OH	Polar Protic	Miscible[9], Soluble[5] [10]
Diethyl Ether	(C ₂ H ₅) ₂ O	Polar Aprotic	Soluble[5][10]
Benzene	C ₆ H ₆	Nonpolar	Miscible[9]
Ethyl Acetate	C ₄ H ₈ O ₂	Polar Aprotic	Miscible[9]
Dimethyl Sulfoxide (DMSO)	(CH ₃) ₂ SO	Polar Aprotic	100 mg/mL (773.75 mM)[11]

It has also been noted that **octylamine** is miscible with almost all common organic solvents.

Experimental Protocols for Solubility Determination

Precise determination of **octylamine** solubility can be achieved through established laboratory methods. The following protocols describe the isothermal shake-flask method followed by gravimetric analysis, a suitable approach for determining the solubility of a liquid amine in a volatile organic solvent.

Objective:

To quantitatively determine the solubility of **octylamine** in a selected organic solvent at a specific temperature.

Materials and Apparatus:

- **Octylamine** (high purity)
- Selected organic solvent (analytical grade)
- Analytical balance (± 0.1 mg)
- Temperature-controlled orbital shaker or water bath
- Glass vials with PTFE-lined screw caps
- Calibrated positive displacement pipettes or gas-tight syringes
- Volumetric flasks
- Rotary evaporator or a gentle stream of inert gas (e.g., nitrogen) for solvent evaporation
- Drying oven

Procedure:

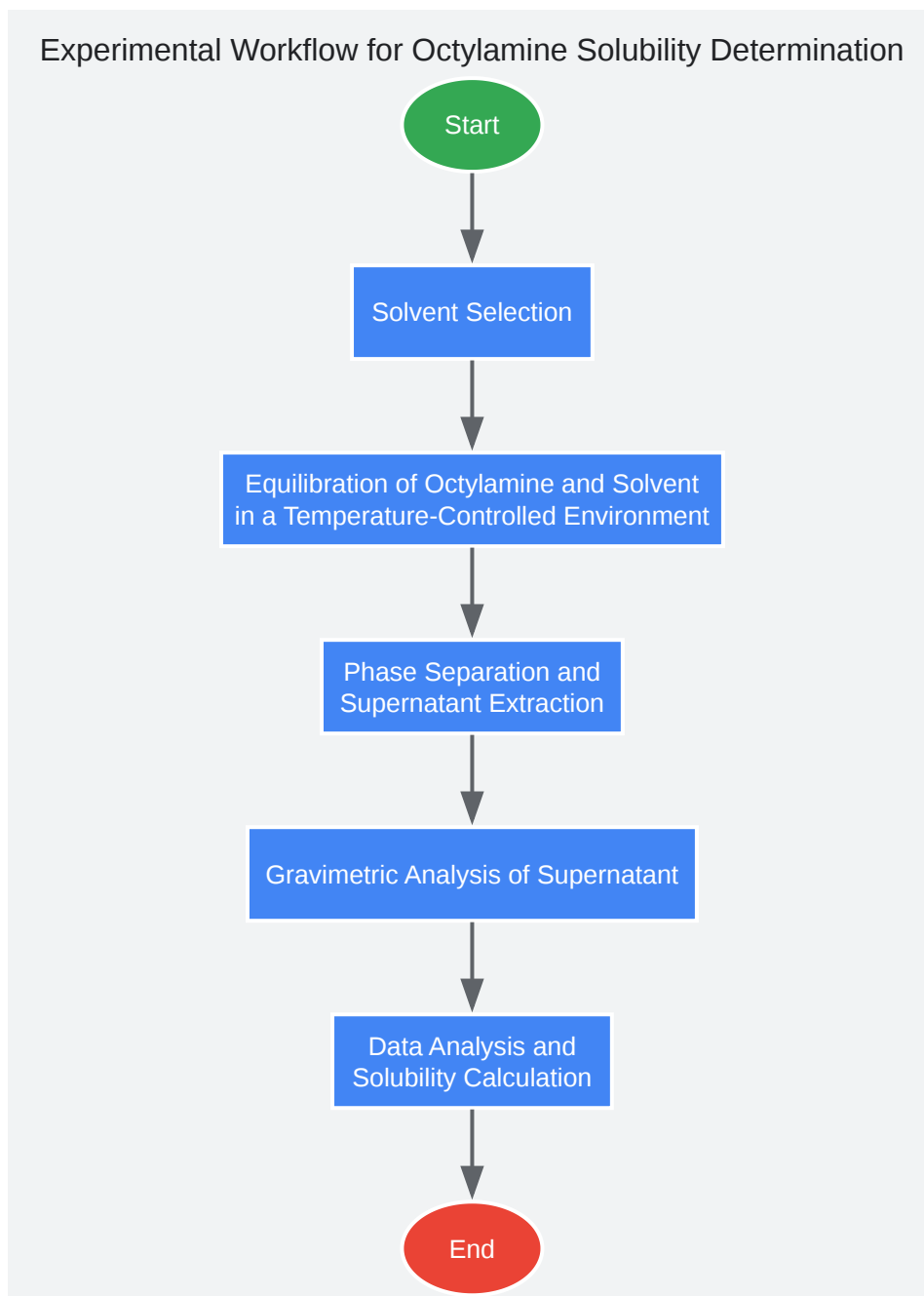
- Preparation of Saturated Solution:
 - Add an excess amount of **octylamine** to a known volume of the selected organic solvent in a glass vial. The excess of the solute is crucial to ensure that saturation is reached.

- Securely cap the vial to prevent solvent evaporation.
- Place the vial in a temperature-controlled shaker or water bath set to the desired experimental temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure that equilibrium between the dissolved and undissolved **octylamine** is achieved.
- Sample Withdrawal and Filtration:
 - After the equilibration period, cease agitation and allow the vial to stand undisturbed in the temperature-controlled environment for at least 2 hours to allow for phase separation.
 - Carefully withdraw a known volume of the supernatant (the solvent layer saturated with **octylamine**) using a calibrated pipette or syringe. It is critical to avoid disturbing the undissolved **octylamine** layer.
 - To remove any suspended micro-droplets, the withdrawn sample can be filtered through a syringe filter compatible with the solvent.
- Gravimetric Analysis:
 - Dispense the filtered, saturated solution into a pre-weighed, dry volumetric flask.
 - Determine the mass of the solution using an analytical balance.
 - Carefully evaporate the solvent from the flask under controlled conditions. A rotary evaporator or a gentle stream of nitrogen in a fume hood are suitable methods.
 - Once the solvent is completely removed, dry the flask containing the non-volatile **octylamine** residue in a drying oven at a temperature below its boiling point until a constant weight is achieved.
 - Reweigh the flask to determine the mass of the dissolved **octylamine**.
- Calculation of Solubility:
 - The solubility can be calculated using the following formula:

- Solubility (g/100 mL) = (mass of dissolved **octylamine** / volume of solvent) * 100
- Solubility can also be expressed in other units such as g/L, mg/mL, or molarity (mol/L).

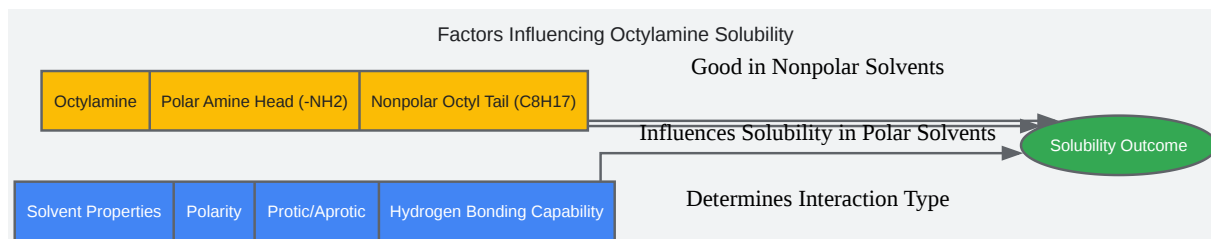
Mandatory Visualizations

The following diagrams illustrate the logical workflow for assessing the solubility of **octylamine**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for determining the solubility of **octylamine**.



[Click to download full resolution via product page](#)

Caption: Logical relationship of factors influencing **octylamine** solubility.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. pharmacyjournal.info [pharmacyjournal.info]
- 3. Octylamine CAS#: 111-86-4 [m.chemicalbook.com]
- 4. 1-Octylamine, 99% 500 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 5. benchchem.com [benchchem.com]
- 6. Octylamine | lookchem [lookchem.com]
- 7. researchgate.net [researchgate.net]
- 8. uomus.edu.iq [uomus.edu.iq]
- 9. pharmajournal.net [pharmajournal.net]
- 10. primaryinfo.com [primaryinfo.com]

- 11. Octylamine | C₈H₁₉N | CID 8143 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Solubility of Octylamine in Various Solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b049996#octylamine-solubility-in-different-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com